

Application Notes: Preparation of Dazcapistat Stock Solution in DMSO

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Dazcapistat is a potent, small-molecule inhibitor of calpain 1, calpain 2, and calpain 9, with IC50 values below 3 μ M.[1][2][3] Accurate and consistent preparation of stock solutions is a critical first step for any in vitro or in vivo study to ensure reproducible experimental results. Dimethyl sulfoxide (DMSO) is a common aprotic solvent capable of dissolving a wide range of polar and nonpolar compounds, making it a suitable vehicle for **Dazcapistat**.[4][5][6]

This document provides a detailed protocol for the preparation, storage, and handling of **Dazcapistat** stock solutions in DMSO.

Dazcapistat Properties and Storage

A summary of the key chemical and physical properties of **Dazcapistat** is provided below.



Property	Value	Citations
Molecular Formula	C21H18FN3O4	[2][7][8]
Molecular Weight	395.38 g/mol	[1][8][9]
CAS Number	2221010-42-8	[1][2][9]
Appearance	Solid (powder)	N/A
Purity	>95% (typical)	[9]
Storage (Solid)	Store at -20°C for up to 2 years.	[1][2]

Materials and Equipment

3.1 Materials

- Dazcapistat solid powder (CAS: 2221010-42-8)
- Anhydrous/Molecular biology grade Dimethyl sulfoxide (DMSO)
- Sterile, nuclease-free microcentrifuge tubes or cryovials for aliquots

3.2 Equipment

- Analytical balance (sensitive to 0.01 mg)
- · Weighing paper or boat
- Spatula
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Ultrasonic bath (optional, for aiding dissolution)
- Personal Protective Equipment (PPE): safety goggles, lab coat, nitrile gloves



Safety Precautions

All procedures should be performed inside a chemical fume hood.

- Handling Dazcapistat: The specific hazards of Dazcapistat are not fully characterized.
 Standard chemical handling precautions should be followed. Avoid inhalation of dust and direct contact with skin and eyes.[10][11] Wear appropriate PPE at all times.
- Handling DMSO: DMSO is a powerful solvent with low toxicity.[4][12] However, it can facilitate the absorption of other chemicals through the skin.[4] It is crucial to prevent skin contact when handling DMSO solutions. Wash hands thoroughly after handling.[10][13]
- Disposal: Dispose of all chemical waste according to your institution's guidelines.

Experimental Protocol: Preparing a 10 mM Stock Solution

This protocol describes the preparation of 1 mL of a 10 mM **Dazcapistat** stock solution. The procedure can be scaled as needed.

5.1 Calculation

The fundamental formula for calculating the required mass of a compound is: Mass (g) = Concentration (mol/L) x Volume (L) x Molecular Weight (g/mol)

- Concentration: 10 mM = 0.01 mol/L
- Volume: 1 mL = 0.001 L
- Molecular Weight (MW): 395.38 g/mol (Note: Always use the batch-specific molecular weight provided on the product's Certificate of Analysis for the highest accuracy).[1]

Calculation Example: Mass (mg) = $(0.01 \text{ mol/L}) \times (0.001 \text{ L}) \times (395.38 \text{ g/mol}) \times (1000 \text{ mg/g})$ Mass (mg) = 3.95 mg

Therefore, 3.95 mg of **Dazcapistat** is required to make 1 mL of a 10 mM stock solution.

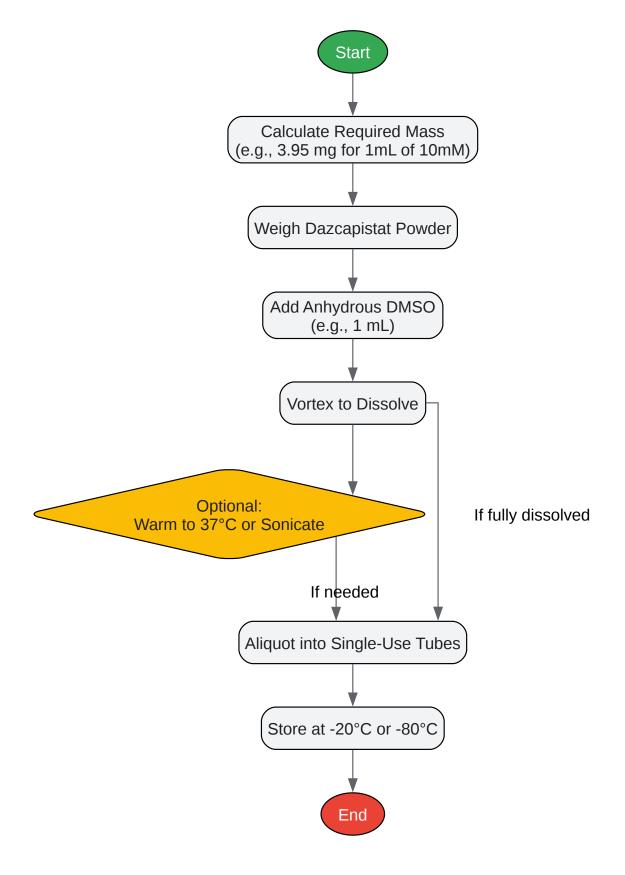
5.2 Step-by-Step Procedure



- Pre-warm DMSO: Bring the bottle of anhydrous DMSO to room temperature before opening to prevent water condensation, as DMSO is highly hygroscopic.[4]
- Weigh Dazcapistat: Carefully weigh 3.95 mg of Dazcapistat powder using an analytical balance and place it into a sterile microcentrifuge tube.
- Add Solvent: Using a calibrated micropipette, add 1 mL of anhydrous DMSO to the tube containing the **Dazcapistat** powder.
- Dissolve: Close the tube cap tightly and vortex the solution for 1-2 minutes until the solid is completely dissolved.
- Aid Dissolution (If Necessary): If the compound does not fully dissolve, gently warm the solution to 37°C and/or place it in an ultrasonic bath for a few minutes to enhance solubility.
 [1] Visually inspect the solution to ensure no particulates remain.
- Aliquot: To prevent degradation from repeated freeze-thaw cycles, dispense the stock solution into smaller, single-use aliquots (e.g., 20 μL) in sterile, clearly labeled cryovials or microcentrifuge tubes.
- Storage: Store the aliquoted stock solution at -20°C or -80°C.

Visualization of Protocols and Pathways

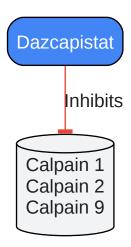




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Caption: Workflow for **Dazcapistat** stock solution preparation.





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Caption: Dazcapistat acts as an inhibitor of calpain proteases.

Stock Solution Storage and Stability

Proper storage is essential to maintain the integrity of the **Dazcapistat** stock solution.

Storage Temperature	Recommended Duration	Citation
-20°C	Use within 1 month	[1]
-80°C	Use within 6 months	[1]

Key Recommendations:

- Avoid Freeze-Thaw Cycles: Aliquoting is strongly recommended to preserve the stability of the compound.[1]
- Labeling: Clearly label all aliquots with the compound name, concentration, date of preparation, and solvent.[14][15]

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